

Spectroscopic and Structural Elucidation of Epitulipinolide Diepoxide: A Technical Guide

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This technical guide provides an in-depth overview of the spectroscopic data for **Epitulipinolide diepoxide**, a sesquiterpene lactone isolated from *Liriodendron tulipifera*. The information presented herein is intended to support research and development efforts in natural product chemistry and drug discovery. This document compiles available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, details the experimental protocols for its isolation, and visualizes the analytical workflow.

Spectroscopic Data

The structural characterization of **Epitulipinolide diepoxide** is primarily based on ^1H -NMR and ESI-MS data. To date, comprehensive ^{13}C -NMR data for this compound is not readily available in the surveyed scientific literature.

Table 1: ^1H -NMR Spectroscopic Data for Epitulipinolide Diepoxide

The following table summarizes the proton NMR data for **Epitulipinolide diepoxide**, acquired at 500 MHz in Chloroform-d (CDCl_3).

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-14	1.38	s	-
H-15	1.45	s	-
OCH ₃	2.09	s	-
H-5	3.08	t	8.5
H-6	4.48	t	8.5
H-8	5.70	m	-
H-13a	5.72	d	3.0
H-13b	6.41	d	3.5

Data sourced from Kang et al., 2014.[\[1\]](#)[\[2\]](#)

Table 2: Mass Spectrometry Data for Epitulipinolide Diepoxide

The mass of **Epitulipinolide diepoxide** has been determined by Electrospray Ionization Mass Spectrometry (ESI-MS).

Ion	m/z
[M] ⁺	322

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Experimental Protocols

The isolation and purification of **Epitulipinolide diepoxide** from the leaves of *Liriodendron tulipifera* involves a multi-step process, as detailed below.

General Procedures

Spectroscopic analyses were conducted using the following instrumentation:

- NMR Spectroscopy: ^1H -NMR spectra were recorded on a Varian (Unity Plus) NMR spectrometer operating at 400 or 500 MHz.[1]
- Mass Spectrometry: Low-resolution ESI-MS spectra were obtained on an API 3000 mass spectrometer.[1]

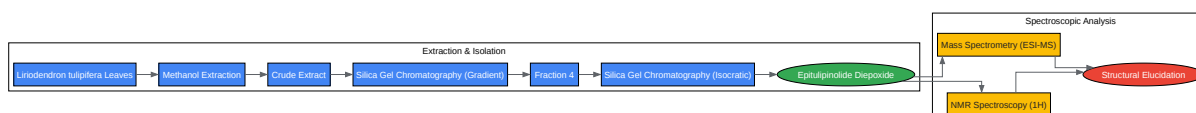
Extraction and Isolation

The air-dried leaves of *Liriodendron tulipifera* (3.0 kg) were extracted with methanol (50 L, five times) at room temperature. The resulting methanol extract (52.5 g) was concentrated under reduced pressure. This crude extract was then subjected to silica gel column chromatography using a gradient of dichloromethane (CH_2Cl_2) and methanol (MeOH) as the eluent, which yielded five primary fractions.[2]

A portion of fraction 4 (10.45 g) was further chromatographed on a silica gel column with a CH_2Cl_2 /MeOH (80:1) elution, with an increasing proportion of MeOH, to yield four sub-fractions (4-1 to 4-4). **Epitulipinolide diepoxide** (8 mg) was isolated from sub-fraction 4-2 by an additional round of silica gel column chromatography using a CH_2Cl_2 /MeOH (40:1) solvent system.[2]

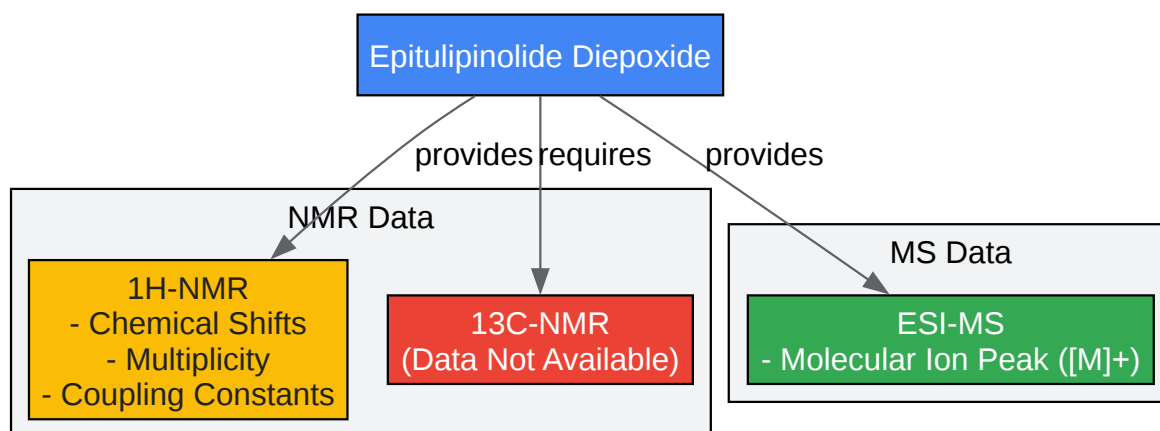
Workflow and Pathway Visualizations

The following diagrams illustrate the key workflows in the analysis of **Epitulipinolide diepoxide**.



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Caption: Workflow for the Isolation and Spectroscopic Analysis of **Epitulipinolide Diepoxide**.



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Caption: Relationship between Spectroscopic Data for **Epitulipinolide Diepoxide**.

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